

bosutinib clinical indications FDA approval CML treatment

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Compound Focus: Bosutinib

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FDA Approvals and Clinical Indications

Bosutinib (Bosulif) is an oral tyrosine kinase inhibitor (TKI) with specific FDA approvals for treating Philadelphia chromosome-positive (Ph+) chronic myeloid leukemia (CML). The table below summarizes its approved uses across different patient populations.

Patient Population	CML Phase	Approval Context	Recommended Dosage
Adults [1] [2]	Newly Diagnosed Chronic Phase (CP)	First-line therapy	400 mg orally once daily with food [1]
Adults [1] [3] [2]	Chronic, Accelerated, or Blast Phase	After resistance/intolerance to prior therapy (e.g., imatinib)	500 mg orally once daily with food [1]
Pediatric (≥ 1 year) [1] [4] [5]	Chronic Phase (CP)	Newly diagnosed or resistant/intolerant to prior therapy	Based on Body Surface Area (BSA); see dosing section below [1] [4]

Dosage Forms and Pediatric Dosing

Bosutinib is available in multiple strengths to facilitate accurate dosing [1] [2]:

- **Tablets:** 100 mg, 400 mg, 500 mg
- **Capsules:** 50 mg, 100 mg (newly approved for pediatric use) [4] [5]

For pediatric patients, dosing is based on body surface area (BSA) and treatment history [1] [4] [5]:

- **Newly Diagnosed CP CML:** 300 mg/m² once daily with food.
- **Resistant/Intolerant CP CML:** 400 mg/m² once daily with food.

The calculated dose is then aligned with available tablet or capsule strengths using detailed BSA-based tables provided in the prescribing information [1]. For children unable to swallow capsules, the contents can be mixed with applesauce or yogurt [4] [2].

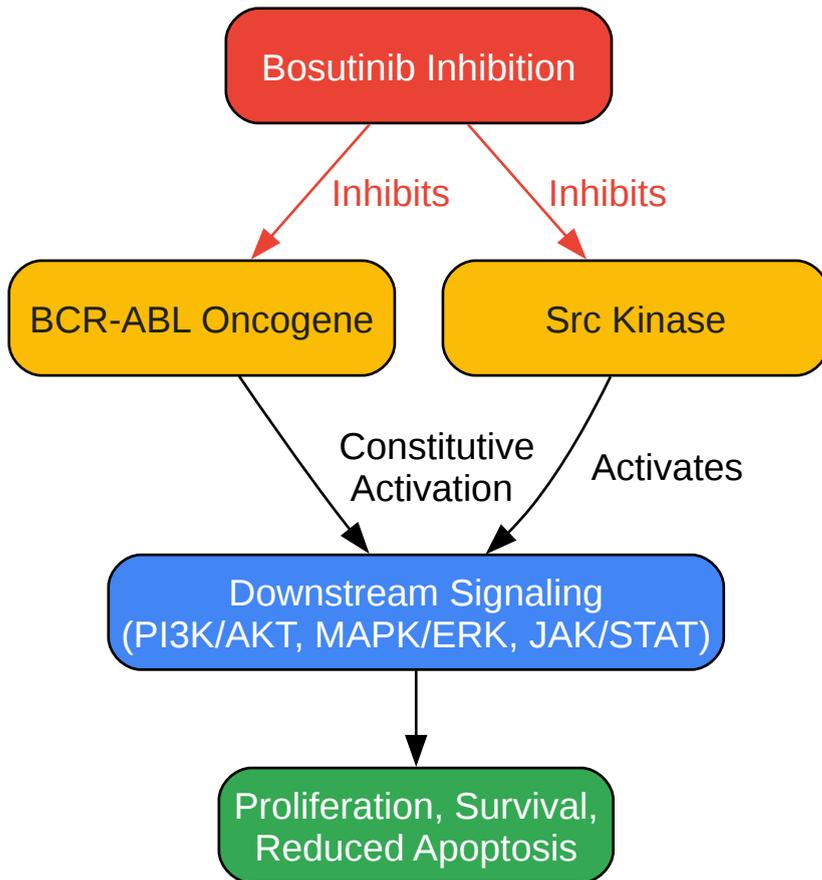
Clinical Efficacy Data Summary

The approval of **bosutinib** was supported by several clinical trials. The following table summarizes key efficacy outcomes from major studies in different patient settings.

Trial / Patient Group	Key Efficacy Endpoints	Reported Outcomes
BFORE Trial (Adult, Newly Diagnosed CP-CML) [6]	MMR at 12 months (Primary); Cumulative rates at 60 months	Primary MMR: Superior to imatinib (47.2% vs. 36.9%); 5-year MMR: 73.9% (Bosutinib) vs. 64.6% (Imatinib); 5-year MR4.5: 47.4% (Bosutinib) vs. 36.6% (Imatinib)
BCHILD Trial (Pediatric, CP-CML) [4] [5]	Major Cytogenetic Response (MCyR); Complete Cytogenetic Response (CCyR); Major Molecular Response (MMR)	Newly Diagnosed: MCyR: 76.2%; CCyR: 71.4%; MMR: 28.6%; Resistant/Intolerant: MCyR: 82.1%; CCyR: 78.6%; MMR: 50%
Phase I/II Study (Adult, TKI-Resistant/Intolerant) [3]	Major Cytogenetic Response (MCyR)	MCyR: 32% of patients (after resistance/intolerance to imatinib, dasatinib, and/or nilotinib)

Molecular Mechanism of Action

Bosutinib functions as a potent ATP-competitive inhibitor, primarily targeting the aberrant signaling that drives CML pathogenesis.



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Bosutinib inhibits BCR-ABL and Src kinase signaling, which suppresses downstream pathways that drive leukemia cell proliferation and survival [3] [7].

- **Primary Target:** **Bosutinib** is a dual inhibitor of the **BCR-ABL** tyrosine kinase (the oncogenic driver of CML) and **Src** family kinases [3] [7].
- **Inhibition Specificity:** Unlike some other TKIs, **bosutinib** does not significantly inhibit c-KIT or platelet-derived growth factor receptor (PDGFR), which may be associated with a distinct side effect profile (e.g., less myelosuppression and pleural effusion) [3].
- **Overcoming Resistance:** **Bosutinib** maintains activity against many BCR-ABL mutations that confer resistance to imatinib, except for the **T315I** and **V299L** mutations [3].

Key Administration and Safety Considerations

For researchers designing clinical studies, the following practical aspects are critical:

- **Dose Modifications:** Dosing requires adjustment for specific toxicities, including hepatotoxicity (monitor LFTs), diarrhea, and myelosuppression. Specific guidelines for holds and dose reductions are outlined in the label [1].
- **Drug Interactions:** As a CYP3A4 substrate, **bosutinib** has significant drug-drug interaction potential. Coadministration with strong CYP3A4 inhibitors or inducers should be avoided. Proton pump inhibitors can reduce **bosutinib** absorption [1] [3].
- **Common Adverse Events:** The most frequently reported adverse reactions in clinical trials include diarrhea, nausea, vomiting, abdominal pain, and rash. Laboratory abnormalities often include increased liver enzymes and creatinine [1] [4] [3].

Information Gaps and Further Research

Please note that while this guide covers the core clinical and mechanistic data, the search results I obtained did not contain the full, detailed experimental protocols for the key cited trials (BFORE, BCHILD). To complete a comprehensive whitepaper, you would need to consult the full-text primary publications for:

- Detailed statistical analysis plans
- Complete methodology for biomarker assessment
- Comprehensive laboratory procedures for monitoring

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